

Triethanolamine Borate: A Comprehensive Technical Review of Its Applications

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Compound of Interest

Compound Name: Triethanolamine borate

Cat. No.: B098079

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An In-depth Guide for Researchers, Scientists, and Drug Development Professionals

Triethanolamine borate (TEAB), a versatile chemical compound, has garnered significant interest across various industrial and scientific fields. Formed through the reaction of triethanolamine and boric acid, this compound exhibits a unique combination of properties that make it a valuable component in a wide array of applications, from enhancing the performance of industrial fluids to playing a crucial role in advanced energy storage systems. This technical guide provides a comprehensive review of the core applications of **triethanolamine borate**, presenting quantitative data, detailed experimental protocols, and visual representations of key processes to support researchers and professionals in their work.

Synthesis of Triethanolamine Borate

The synthesis of **triethanolamine borate** is a relatively straightforward process, typically involving the esterification of boric acid and triethanolamine.^[1]

Experimental Protocol: Synthesis of Triethanolamine Borate

A common laboratory-scale synthesis protocol is as follows:

- **Reactant Preparation:** In a suitable reaction flask, equimolar amounts of boric acid (e.g., 50 mmol) and triethanolamine (e.g., 50 mmol) are combined.^[2]

- **Solvent Addition:** A solvent such as toluene is added to the mixture to serve as a water-carrying agent, facilitating the removal of water formed during the esterification reaction.^[1] In some procedures, a small amount of water (e.g., 3 mL) is initially added to aid in the dissolution of the reactants.^[2]
- **Reaction:** The mixture is heated to reflux.^[1] A short path distillation apparatus can be used to continuously remove the water-toluene azeotrope.^[2] The reaction is typically continued until the theoretical amount of water has been collected.
- **Purification:** After the reaction is complete, the solvent is evaporated. The crude product can then be purified by recrystallization from a suitable solvent, such as acetonitrile, followed by drying under vacuum.^{[1][2]}

The following diagram illustrates the general workflow for the synthesis of **triethanolamine borate**.

Synthesis of Triethanolamine Borate

Combine Boric Acid and Triethanolamine



Add Toluene (water-carrying agent)



Heat to Reflux



Azeotropic Distillation to Remove Water



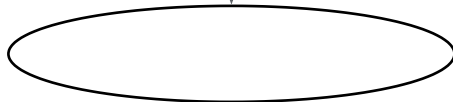
Evaporate Solvent

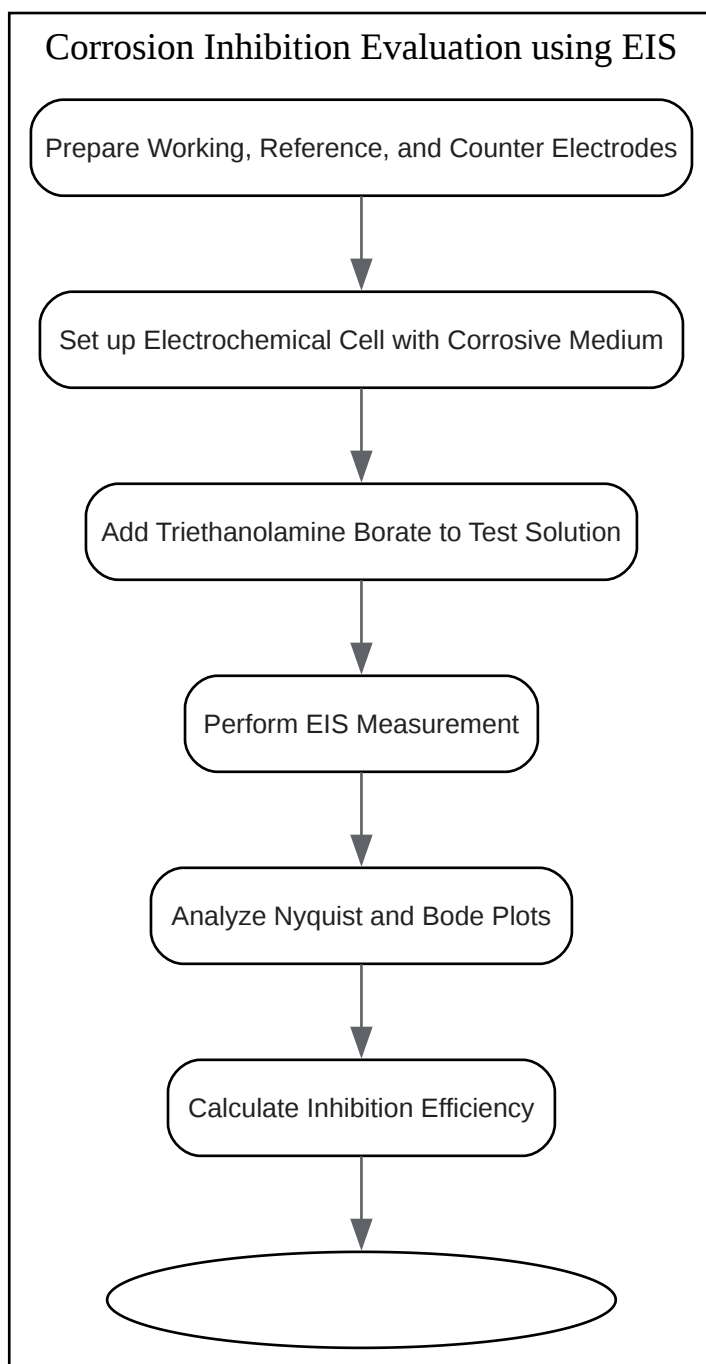


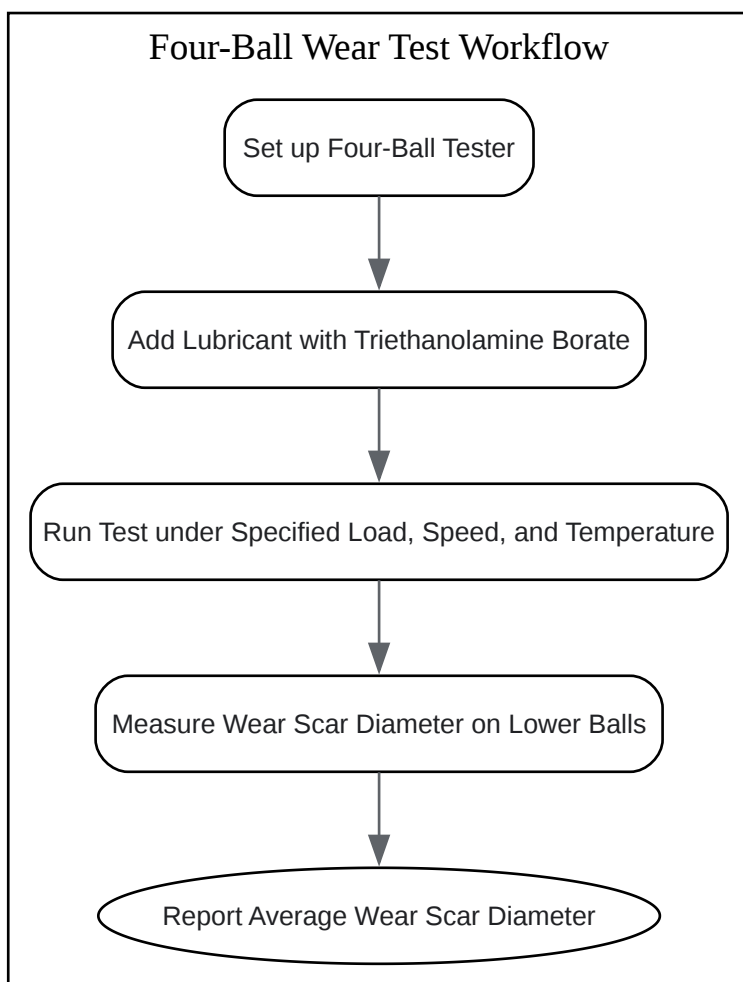
Recrystallize from Acetonitrile

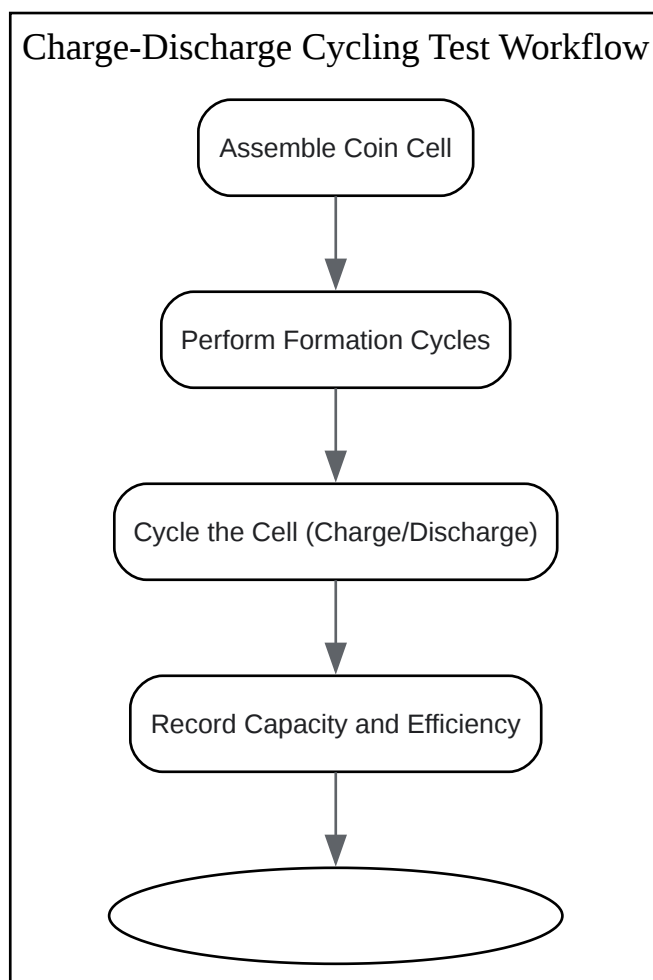


Dry under Vacuum









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